

Application Notes and Protocols for Propargyl-PEG4-Ms as a PROTAC Linker

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Compound of Interest

Compound Name: Propargyl-PEG4-Ms

Cat. No.: B15548944

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a revolutionary therapeutic modality that co-opts the cell's natural ubiquitin-proteasome system to selectively degrade target proteins of interest (POIs).[1][2] These heterobifunctional molecules consist of a ligand that binds the POI, a ligand for an E3 ubiquitin ligase, and a chemical linker connecting the two.[2] The linker is a critical component, as its length, flexibility, and chemical properties dictate the formation and stability of the ternary complex (POI-PROTAC-E3 ligase), which is essential for ubiquitination and subsequent proteasomal degradation.[2]

Propargyl-PEG4-Ms is a versatile, polyethylene glycol (PEG)-based PROTAC linker. It features two distinct reactive handles: a propargyl group and a mesylate (Ms) group.

- **Propargyl Group:** The terminal alkyne functionality allows for efficient and specific conjugation to azide-containing molecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".[3][4]

- **Mesylate Group:** As a good leaving group, the mesylate is susceptible to nucleophilic substitution, enabling covalent linkage to functional groups such as phenols, amines, or thiols present on a target ligand or E3 ligase ligand.
- **PEG4 Spacer:** The tetra-polyethylene glycol spacer enhances aqueous solubility and provides a flexible chain of a defined length, which is crucial for optimizing the distance and orientation between the POI and E3 ligase to form a productive ternary complex.^[5]

This document provides detailed application notes and protocols for the use of **Propargyl-PEG4-Ms** and its close analogs in the development of PROTACs, using the degradation of Bruton's Tyrosine Kinase (BTK) as a key example.

Application Example: Targeting Bruton's Tyrosine Kinase (BTK)

BTK is a critical kinase in the B-cell receptor (BCR) signaling pathway and a validated therapeutic target in various B-cell malignancies.^{[6][7]} PROTACs that induce the degradation of BTK have shown promise in overcoming resistance to traditional small-molecule inhibitors.^{[7][8]}

A PROTAC analog, PROTAC 3, was synthesized using a Propargyl-PEG4-acid linker, which is structurally and functionally similar to **Propargyl-PEG4-Ms**. This PROTAC connects a derivative of the BTK inhibitor ibrutinib to a ligand for the IAP E3 ligase family, leading to effective BTK degradation.^[9]

Quantitative Data Summary

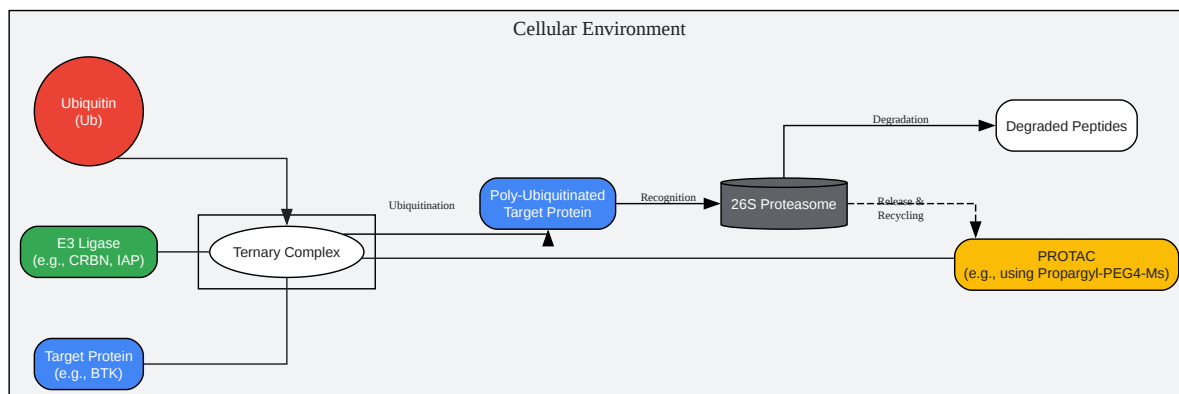
The efficacy of BTK-targeting PROTACs is quantified by their ability to induce degradation, measured as DC50 (the concentration required for 50% degradation) and Dmax (the maximum percentage of degradation).

PROTAC Name	Target Protein	E3 Ligase Recruited	Linker Used (Analog)	DC50	Dmax	Cell Line	Reference
PROTAC 3	BTK	IAP	Propargyl-PEG4-acid	200 nM	N/A	THP-1	[9]
PROTAC BTK Degradar -3	BTK	Not Specified	Not Specified	10.9 nM	N/A	Mino	[3][10]
DD-03-171	BTK, IKZF1, IKZF3	CRBN	Not Specified	5.1 nM	N/A	MCL cells	[11]
NC-1	BTK	CRBN	Not Specified	2.2 nM	>97%	Mino	[12]

N/A: Data not available in the provided search results.

Diagrams and Workflows

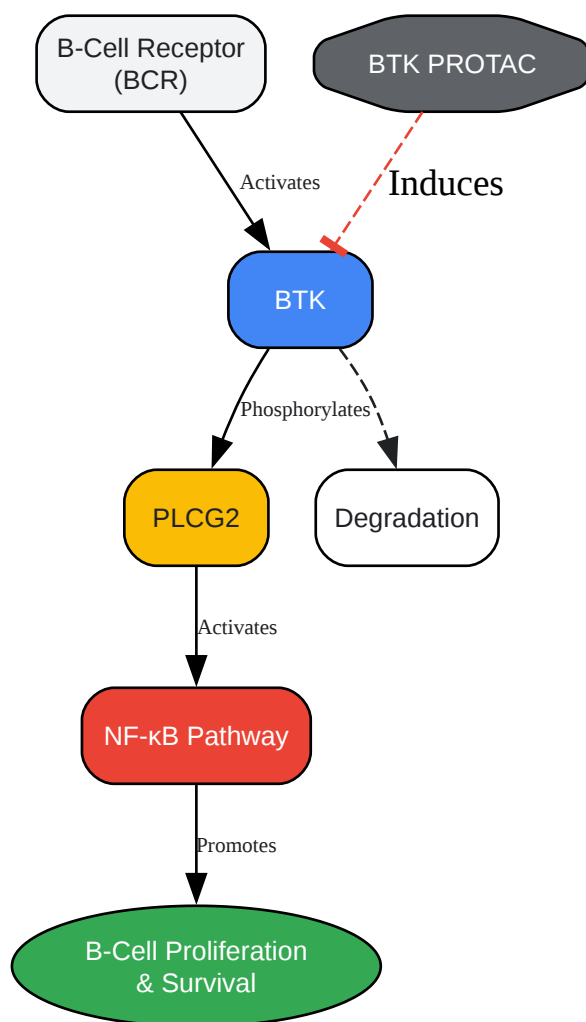
PROTAC Mechanism of Action



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Caption: General mechanism of PROTAC-induced targeted protein degradation.

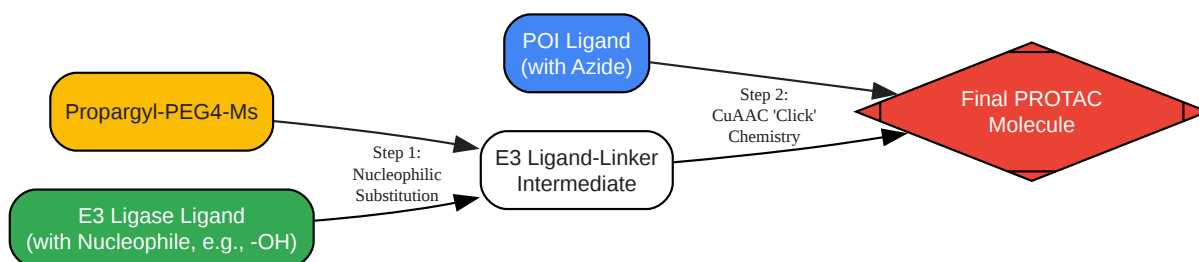
BTK Signaling Pathway



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Caption: Simplified B-Cell Receptor (BCR) signaling pathway targeted by BTK PROTACs.

PROTAC Synthesis Workflow



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Caption: Modular synthesis workflow for PROTAC assembly using **Propargyl-PEG4-Ms**.

Experimental Protocols

Protocol 1: Synthesis of a PROTAC Using Propargyl-PEG4-Ms

This protocol describes a general two-step synthesis for assembling a PROTAC.

Step 1: Conjugation of E3 Ligase Ligand to **Propargyl-PEG4-Ms**

- Dissolve the E3 ligase ligand (containing a nucleophilic handle, e.g., a phenol or amine; 1.0 eq) in a suitable anhydrous solvent (e.g., DMF or ACN).
- Add a non-nucleophilic base (e.g., K_2CO_3 or DIPEA; 2.0-3.0 eq) to the solution.
- Add **Propargyl-PEG4-Ms** (1.1 eq) to the reaction mixture.
- Stir the reaction at room temperature (or heat gently to 40-60 °C if necessary) for 4-16 hours.
- Monitor the reaction progress by LC-MS until the starting material is consumed.
- Upon completion, dilute the mixture with water and extract with an organic solvent (e.g., EtOAc or DCM).
- Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the resulting E3 Ligand-Linker intermediate by flash column chromatography (e.g., silica gel, eluting with a DCM/MeOH gradient).

Step 2: Click Chemistry Reaction with POI Ligand

- Dissolve the POI ligand (containing an azide handle; 1.0 eq) and the purified E3 Ligand-Linker intermediate (1.0 eq) in a solvent mixture (e.g., tBuOH/H₂O or THF).
- Add a copper(I) source, such as copper(II) sulfate pentahydrate (0.1 eq), and a reducing agent, such as sodium ascorbate (0.2 eq). Alternatively, use a pre-formed Cu(I) catalyst like

[Cu(CH₃CN)₄]PF₆.

- Stir the reaction vigorously at room temperature for 2-12 hours.
- Monitor the reaction by LC-MS.
- Upon completion, purify the final PROTAC molecule directly from the reaction mixture using preparative reverse-phase HPLC.
- Lyophilize the pure fractions to yield the final product as a solid. Characterize by HRMS and ¹H NMR.

Protocol 2: Western Blot for Measuring PROTAC-Induced Protein Degradation

This protocol is used to determine the DC50 and Dmax of a PROTAC.[\[9\]](#)

Materials:

- Cancer cell line of interest (e.g., Mino, THP-1)
- Cell culture medium and supplements
- PROTAC compound and vehicle control (e.g., DMSO)
- Ice-cold Phosphate-Buffered Saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels and electrophoresis equipment
- PVDF or nitrocellulose membranes and transfer apparatus
- Blocking buffer (5% non-fat milk or BSA in TBST)

- Primary antibodies (anti-POI, e.g., anti-BTK; and anti-loading control, e.g., anti-GAPDH or anti- β -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate (ECL)
- Imaging system

Procedure:

- **Cell Seeding:** Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest. Allow cells to adhere overnight.
- **PROTAC Treatment:** Prepare serial dilutions of the PROTAC compound in fresh culture medium. Treat the cells with increasing concentrations of the PROTAC (e.g., 0.1 nM to 10 μ M) for a fixed duration (e.g., 18-24 hours). Include a vehicle-only control (e.g., 0.1% DMSO).
- **Cell Lysis:** After treatment, wash the cells twice with ice-cold PBS. Add 100-150 μ L of ice-cold RIPA buffer to each well, scrape the cells, and transfer the lysate to a microcentrifuge tube.
- **Lysate Preparation:** Incubate the lysates on ice for 30 minutes, vortexing occasionally. Centrifuge at 14,000 rpm for 15 minutes at 4 °C. Collect the supernatant.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.
- **Sample Preparation:** Normalize the protein concentration for all samples with lysis buffer. Add an equal volume of 2x Laemmli sample buffer and boil at 95-100 °C for 5-10 minutes.
- **SDS-PAGE and Transfer:** Load equal amounts of protein (e.g., 20-30 μ g) per lane on an SDS-PAGE gel. Separate the proteins by electrophoresis. Transfer the separated proteins to a PVDF membrane.
- **Immunoblotting:**

- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against the target protein (diluted in blocking buffer) overnight at 4 °C.
- Wash the membrane three times with TBST (Tris-buffered saline with 0.1% Tween-20).
- Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Repeat the blotting process for the loading control antibody.
- Detection and Analysis:
 - Apply the chemiluminescent substrate to the membrane.
 - Capture the signal using an imaging system.
 - Quantify the band intensities using densitometry software. Normalize the target protein band intensity to the corresponding loading control band intensity.
 - Calculate the percentage of protein remaining relative to the vehicle-treated control. Plot the percentage of degradation versus the log of the PROTAC concentration and fit a dose-response curve to determine the DC50 and Dmax values.

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